

# Thermodynamic Properties of HCFC-121a: A Technical Guide

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## Compound of Interest

Compound Name: *1,1,1,2-Tetrachloro-2-fluoroethane*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of 1,1,2,2-tetrachloro-1-fluoroethane, commonly known as HCFC-121a. This substance, with the chemical formula  $C_2HCl_4F$ , is a hydrochlorofluorocarbon (HCFC) that has been of interest in various industrial applications.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the physicochemical characteristics of halogenated hydrocarbons.

## Core Thermodynamic Properties

A comprehensive and critically evaluated collection of thermophysical property data for HCFC-121a is available through the National Institute of Standards and Technology (NIST) / TRC Web Thermo Tables (WTT).<sup>[3]</sup> These tables provide data generated through dynamic data analysis and represent the most reliable source for the thermodynamic properties of this compound.<sup>[3]</sup> While direct access to the complete dataset requires a subscription, the availability of such data is crucial for any in-depth research or modeling.<sup>[1][3]</sup>

The following tables summarize the types of quantitative data available for HCFC-121a, which are essential for understanding its behavior under various thermodynamic conditions.

## General and Critical Properties

Property	Symbol	Value/Availability
Chemical Formula	-	<chem>C2HCl4F</chem> <a href="#">[1]</a>
Molecular Weight	MW	185.840 g/mol <a href="#">[1]</a>
CAS Registry Number	-	354-14-3 <a href="#">[1]</a>
Normal Boiling Point	T <sub>b</sub>	389.7 K <a href="#">[1]</a>
Critical Temperature	T <sub>c</sub>	Critically evaluated data available from NIST/TRC WTT <a href="#">[3]</a>
Critical Pressure	P <sub>c</sub>	Critically evaluated data available from NIST/TRC WTT <a href="#">[3]</a>
Critical Density	ρ <sub>c</sub>	Critically evaluated data available from NIST/TRC WTT <a href="#">[3]</a>

## Temperature and Pressure Dependent Properties

Property	Conditions	Data Availability
Vapor Pressure	As a function of Temperature (190 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Density (Liquid)	In equilibrium with Gas, as a function of Temperature (190 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Density (Gas)	As a function of Temperature (249.032 K to 602.014 K) and Pressure (0.0006 kPa to 620.612 kPa)	Critically evaluated data available from NIST/TRC WTT[3]
Enthalpy of Vaporization	As a function of Temperature (255 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Heat Capacity (Liquid)	At saturation pressure, as a function of Temperature (250 K to 600 K)	Critically evaluated data available from NIST/TRC WTT[3]
Heat Capacity (Ideal Gas)	At constant pressure, as a function of Temperature (50 K to 1500 K)	Critically evaluated data available from NIST/TRC WTT[3]
Enthalpy (Liquid & Ideal Gas)	As a function of Temperature	Critically evaluated data available from NIST/TRC WTT[3]
Entropy (Liquid & Ideal Gas)	As a function of Temperature and Pressure	Critically evaluated data available from NIST/TRC WTT[3]

## Experimental Protocols for Thermodynamic Property Measurement

The determination of the thermodynamic properties of refrigerants like HCFC-121a involves a suite of precise experimental techniques. The following sections detail the methodologies for

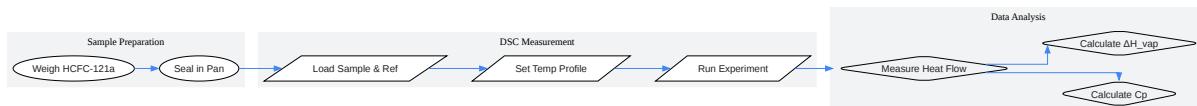
key experiments.

## Calorimetry for Enthalpy and Heat Capacity Measurement

Calorimetry is a fundamental experimental technique used to measure heat changes in a system, which is essential for determining properties like enthalpy of vaporization and specific heat capacity.

Protocol for Differential Scanning Calorimetry (DSC):

- Sample Preparation: A precisely weighed sample of liquid HCFC-121a is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, including heating and cooling ramps and isothermal segments.
- Measurement: As the temperature of the cell is changed, the differential heat flow to the sample and reference pans is measured.
- Data Analysis:
  - Heat Capacity: The difference in heat flow required to change the temperature of the sample and the reference is used to calculate the specific heat capacity of the HCFC-121a at different temperatures.
  - Enthalpy of Vaporization: During the boiling of the liquid, a large endothermic peak is observed. The area under this peak is integrated to determine the enthalpy of vaporization.



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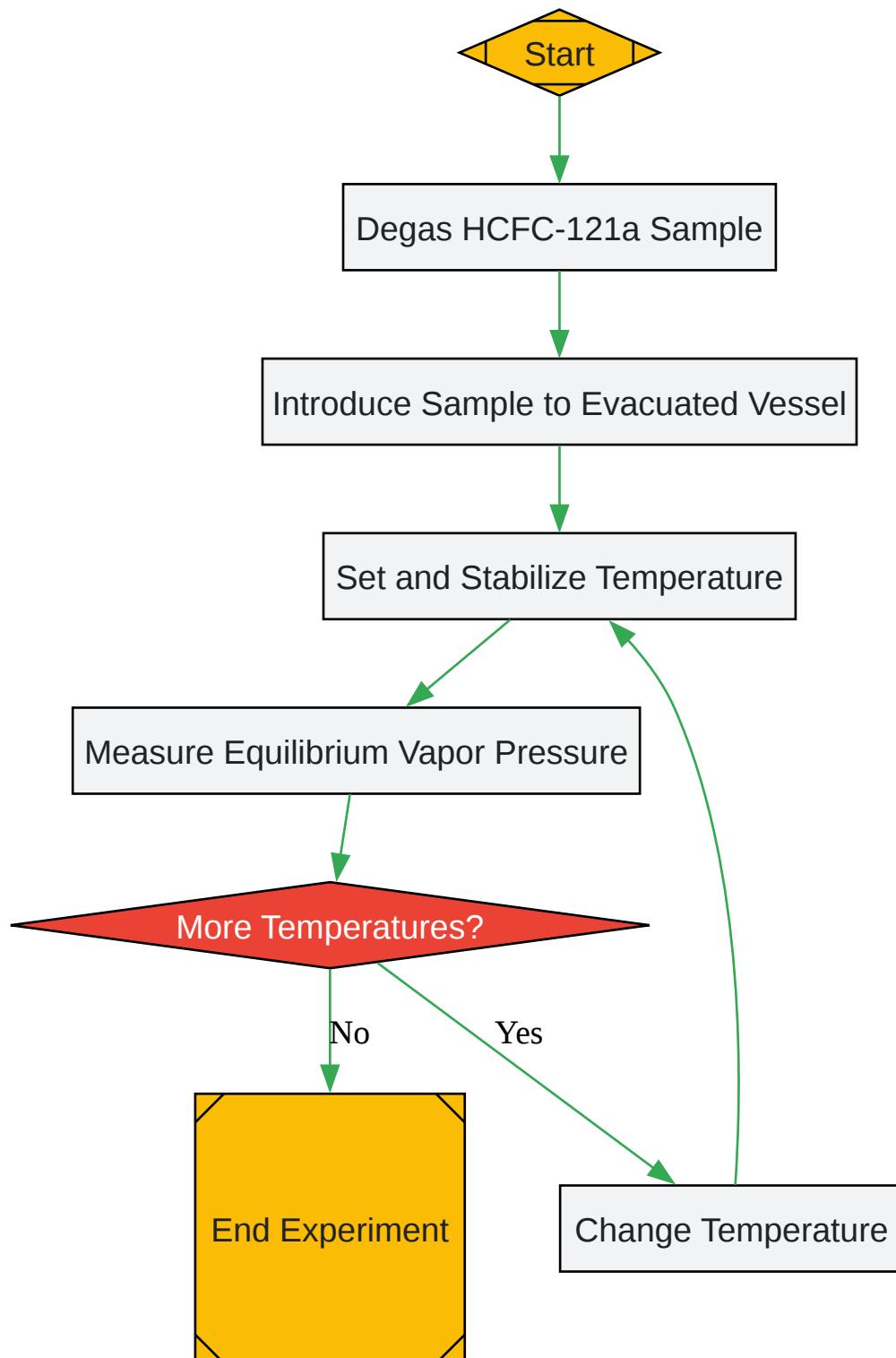
*Workflow for Calorimetric Measurement of Thermodynamic Properties.*

## Vapor Pressure Measurement

The relationship between the temperature and the pressure at which a substance boils is a critical thermodynamic property.

Protocol for Static Vapor Pressure Measurement:

- Apparatus: A thermostatically controlled vessel equipped with a pressure transducer and a temperature sensor is used.
- Sample Introduction: A degassed sample of HCFC-121a is introduced into the evacuated vessel.
- Equilibrium: The vessel is maintained at a constant temperature until the pressure reading stabilizes, indicating that vapor-liquid equilibrium has been reached.
- Data Collection: The temperature and pressure are recorded.
- Temperature Variation: The temperature of the vessel is incrementally changed, and the corresponding equilibrium vapor pressure is measured at each new temperature.



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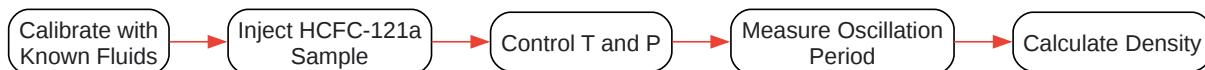
*Experimental Workflow for Vapor Pressure Measurement.*

## Density Measurement

The density of both the liquid and vapor phases of HCFC-121a is crucial for many engineering calculations.

Protocol for Vibrating Tube Densitometer:

- Calibration: The instrument is calibrated using fluids of known density, such as dry air and distilled water, at various temperatures and pressures.
- Sample Injection: A sample of HCFC-121a is injected into the oscillating U-tube of the densitometer.
- Measurement: The instrument measures the period of oscillation of the U-tube containing the sample. This period is directly related to the density of the fluid.
- Temperature and Pressure Control: The temperature and pressure of the sample within the U-tube are precisely controlled and recorded.
- Data Acquisition: Density measurements are taken across a range of temperatures and pressures to characterize the fluid's behavior.



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*Workflow for Density Measurement using a Vibrating Tube Densitometer.*

## Conclusion

This technical guide has summarized the key thermodynamic properties of HCFC-121a and detailed the experimental protocols for their determination. The availability of critically evaluated data from the NIST/TRC Web Thermo Tables provides a solid foundation for any scientific or engineering work involving this compound. The experimental workflows presented herein offer a practical guide for the measurement of these essential properties. For professionals in research and development, a thorough understanding of these thermodynamic characteristics is indispensable for accurate modeling, process design, and safety analysis.

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